

# C.I. Acid Brown 75: A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: C.I. Acid brown 75

Cat. No.: B12364392

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This technical guide provides an in-depth overview of **C.I. Acid Brown 75**, a trisazo dye belonging to the acid dye class. This document consolidates critical information regarding its chemical properties, synthesis, and relevant experimental protocols, and toxicological data.

## Core Chemical and Physical Properties

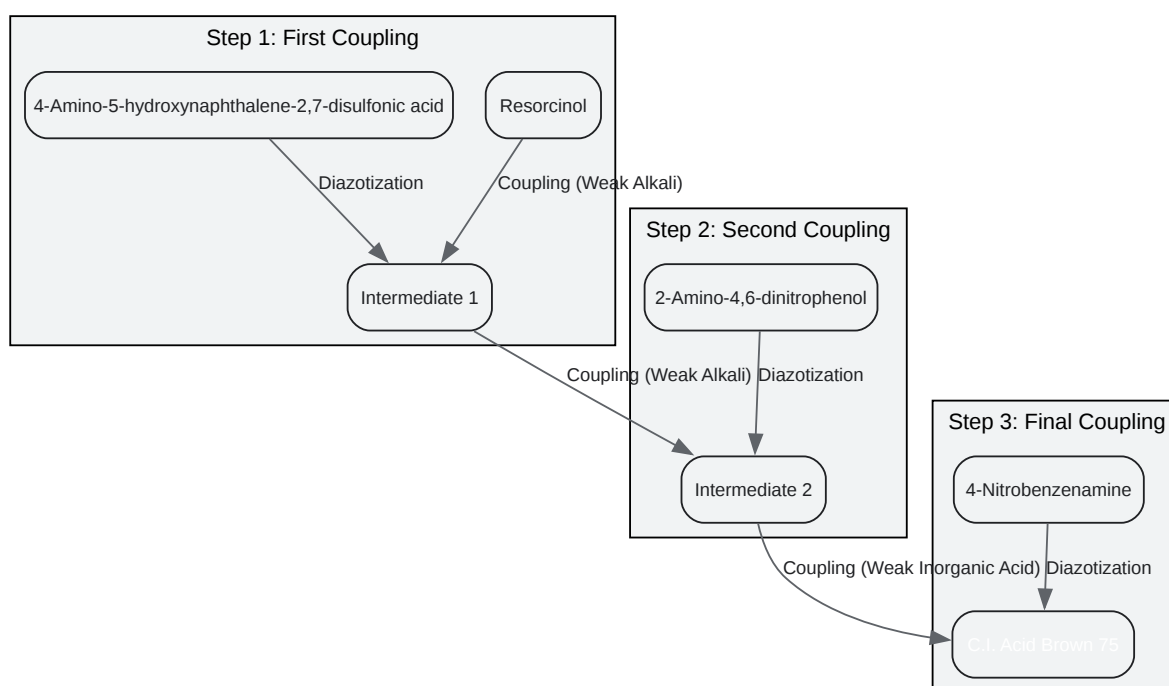
**C.I. Acid Brown 75** is a complex organic molecule widely used in the textile and leather industries for dyeing wool, polyamide fibers, and leather.<sup>[1][2]</sup> Its chemical identity is established by its CAS Registry Number 8011-86-7.<sup>[1][2]</sup> While there are some discrepancies in the reported molecular formula in various sources, the most consistently cited and detailed formula is presented below.

Property	Value	Source
Molecular Formula	C <sub>28</sub> H <sub>15</sub> N <sub>9</sub> Na <sub>2</sub> O <sub>16</sub> S <sub>2</sub>	<sup>[1][2]</sup>
Molecular Weight	843.58 g/mol	<sup>[1][2]</sup>
C.I. Name	Acid Brown 75	<sup>[1][2]</sup>
C.I. Number	34905	<sup>[1][2]</sup>
CAS Number	8011-86-7	<sup>[1][2]</sup>
Appearance	Dark red-light brown powder	<sup>[1][2]</sup>

Note: Some sources may report an alternative molecular formula of  $C_{10}H_9NO_7S_2$  with a molecular weight of 319.31 g/mol .[3]

## Synthesis of C.I. Acid Brown 75

The manufacturing process of **C.I. Acid Brown 75** involves a multi-step diazotization and coupling reaction. The synthesis starts with the diazotization of 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid, which is then coupled with resorcinol under weak alkaline conditions. In parallel, 2-Amino-4,6-dinitrophenol is diazotized and coupled with the previously formed intermediate. The resulting product undergoes a final coupling reaction with diazotized 4-Nitrobenzenamine in a weak inorganic acid medium to yield the final dye.[1][2]



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A simplified workflow for the synthesis of **C.I. Acid Brown 75**.

## Experimental Protocols

**C.I. Acid Brown 75** has been a subject of research, primarily in the context of environmental remediation. The following sections detail the experimental methodologies for its removal from aqueous solutions.

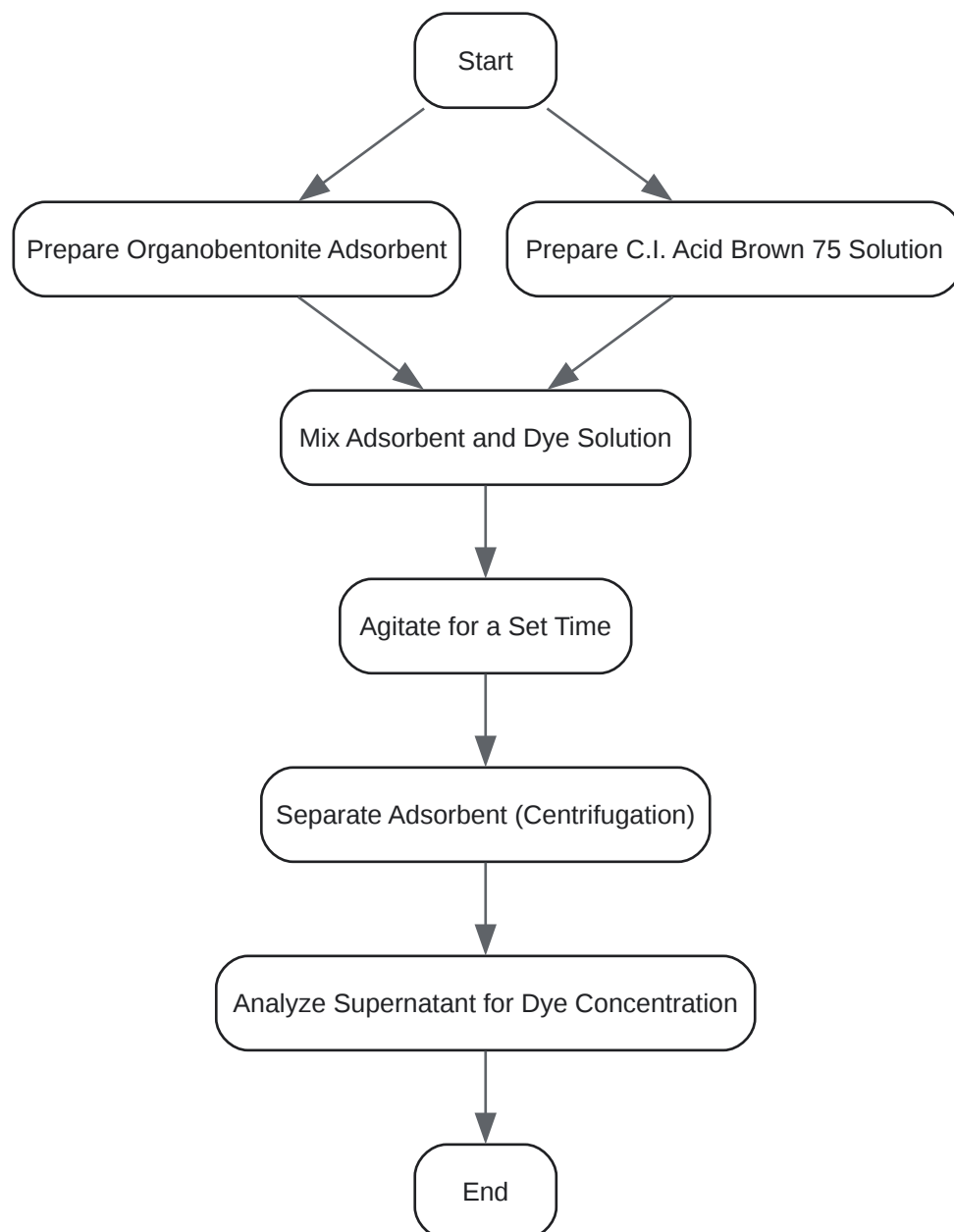
### Adsorption on Organobentonite

A notable application of **C.I. Acid Brown 75** in research is its use as a model anionic dye for adsorption studies. One such study involved its removal from aqueous solutions using organobentonite.

Materials and Methods:

- Adsorbent Preparation:
  - A 0.5% (w/w) aqueous suspension of Na-bentonite is prepared.
  - A 0.1 M aqueous solution of an organic cation (e.g., cetyldimethylbenzylammonium chloride or cetylpyridinium chloride) is added dropwise to the bentonite suspension.[\[4\]](#)
  - The mixture is stirred for 24 hours.[\[4\]](#)
  - The resulting organobentonite is separated by centrifugation and washed with distilled water until it is free of chloride ions.[\[4\]](#)
  - The final product is dried in a hot air oven and ground to a 200-mesh size.[\[4\]](#)
- Adsorption Experiment:
  - Prepare stock solutions of **C.I. Acid Brown 75** of known concentrations.
  - In a series of flasks, add a specific mass of the prepared organobentonite to a fixed volume of the dye solution.
  - Agitate the flasks for a predetermined period to reach equilibrium.
  - Separate the adsorbent from the solution by centrifugation.

- Analyze the concentration of the remaining dye in the supernatant using a suitable analytical method, such as UV-Vis spectrophotometry.



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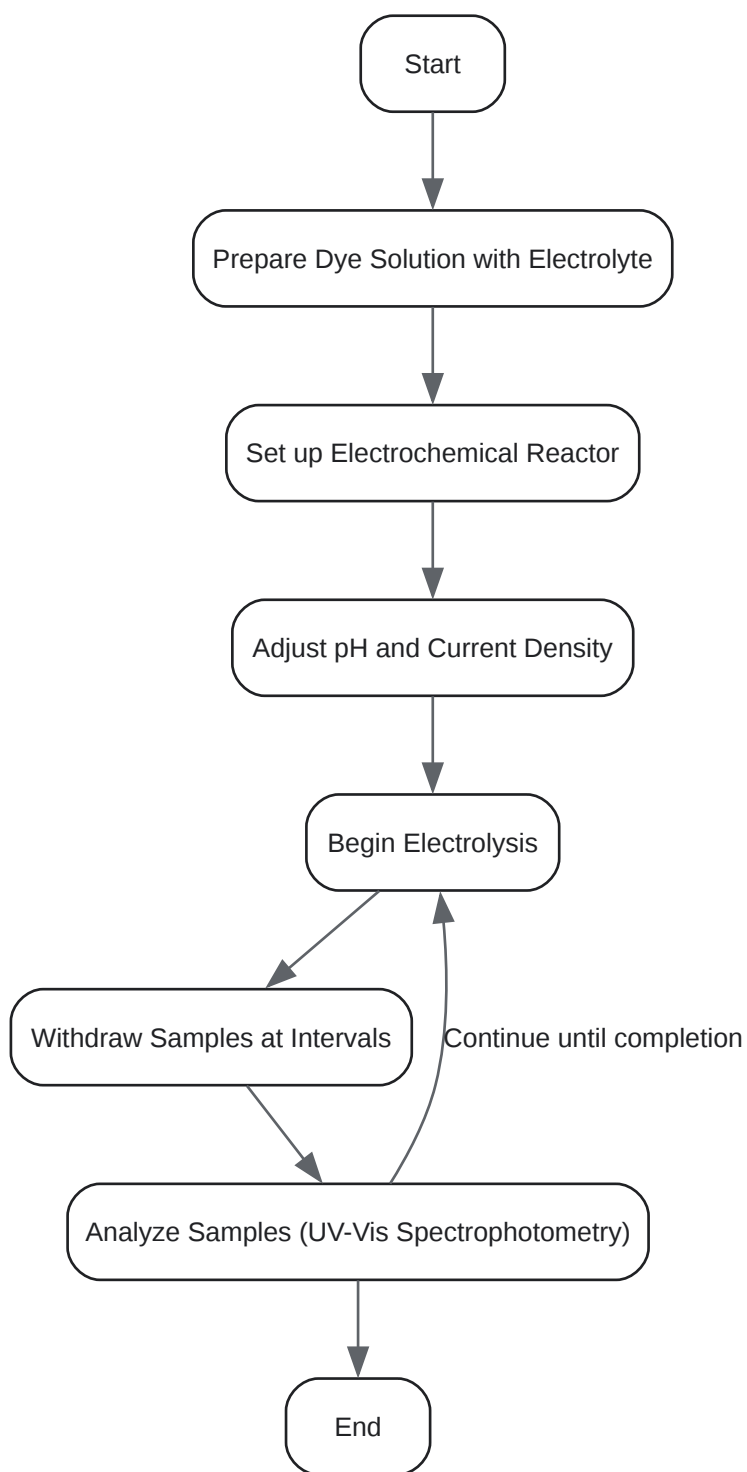
Experimental workflow for the adsorption of **C.I. Acid Brown 75**.

## Electrochemical Degradation

Electrochemical oxidation is another method investigated for the decolorization of water containing **C.I. Acid Brown 75**.

### Experimental Setup and Procedure:

- Electrochemical Reactor:
  - A batch recycle annular electrochemical reactor is used.
  - The anode is a graphite rod, and the cathode is a stainless steel screen.[\[5\]](#)
- Procedure:
  - A synthetic wastewater solution of **C.I. Acid Brown 75** is prepared.
  - The solution is placed in the electrochemical unit, and an electrolyte such as sodium chloride is added.[\[5\]](#)
  - The pH of the solution is adjusted as required.
  - A specific current density is applied using a DC power supply.[\[5\]](#)
  - Samples are withdrawn at regular intervals.
  - The decolorization is monitored by measuring the absorbance at the maximum wavelength of the dye using a UV-visible spectrophotometer.[\[5\]](#)



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Workflow for the electrochemical degradation of **C.I. Acid Brown 75**.

## Toxicological Data

Toxicological data for **C.I. Acid Brown 75** is available from safety data sheets, providing insights into its acute toxicity.

Test Organism	Endpoint	Result	Exposure Duration	Source
Rat (male/female)	Oral LD50	> 1500 mg/kg bw	-	[6]
Rat (male/female)	Dermal LD0	> 2000 mg/kg bw	-	[6]
Poecilia reticulata (Guppy)	LC50	> 100 mg/L	96 h	[6]
Daphnia magna (Water Flea)	LC0	ca. 100 mg/L	24 h	[6]
Pseudokirchnerie lla subcapitata (Green Algae)	IC50	ca. 7.8 mg/L	72 h	[6]
Activated sludge	EC50	> 1500 mg/L	3 h	[6]

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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